

Application Notes: Formulation of Solid Lipid Nanoparticles with Tween 85

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Compound of Interest

Compound Name: Tween 85
Cat. No.: B12389358

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Introduction

Solid Lipid Nanoparticles (SLNs) are at the forefront of nanomedicine, serving as advanced drug delivery systems.[1][2][3] They are colloidal carriers composed of a solid lipid core, which is stabilized by a surfactant and dispersed in an aqueous medium.[3] SLNs combine the advantages of traditional systems like liposomes and polymeric nanoparticles, offering benefits such as high stability, controlled drug release, and the ability to encapsulate both lipophilic and hydrophilic drugs.[4][5] The use of physiological lipids reduces the risk of toxicity, making SLNs a biocompatible option for various administration routes, including oral, topical, and parenteral.[6][7]

Role of Tween 85 (Polysorbate 85)

Tween 85 (Polyoxyethylene Sorbitan Trioleate) is a non-ionic surfactant crucial for the successful formulation of SLNs. Its primary functions include:

- **Emulsification:** During SLN preparation, particularly with high-shear or high-pressure homogenization, **Tween 85** facilitates the formation of a fine emulsion by reducing the interfacial tension between the molten lipid phase and the aqueous phase.[8]

- **Stabilization:** It provides steric hindrance on the surface of the nanoparticles, preventing them from aggregating or fusing during storage.[\[8\]](#) This ensures the long-term physical stability of the nanoparticle dispersion.
- **Solubilization:** For poorly water-soluble drugs, **Tween 85** can enhance solubility within the formulation, which is critical for achieving adequate drug loading.[\[8\]](#)
- **Biocompatibility:** **Tween 85** has a well-established safety profile and is recognized as a suitable excipient by regulatory bodies like the FDA, making it ideal for pharmaceutical applications.[\[8\]](#)

The concentration and type of surfactant are critical parameters that significantly influence the final characteristics of the SLNs, including particle size, stability, and drug encapsulation efficiency.[\[9\]](#)

Experimental Protocols

Protocol 1: Preparation of Solid Lipid Nanoparticles by Hot High-Pressure Homogenization (HPH)

This protocol describes a widely used and reliable method for producing SLNs. The hot homogenization technique is performed at a temperature above the melting point of the lipid.[\[7\]](#)
[\[10\]](#)

Materials:

- Solid Lipid (e.g., Glyceryl Monostearate, Stearic Acid, Compritol® 888 ATO)
- Active Pharmaceutical Ingredient (API)
- **Tween 85**
- Purified Water

Equipment:

- High-Pressure Homogenizer (e.g., piston-gap homogenizer)

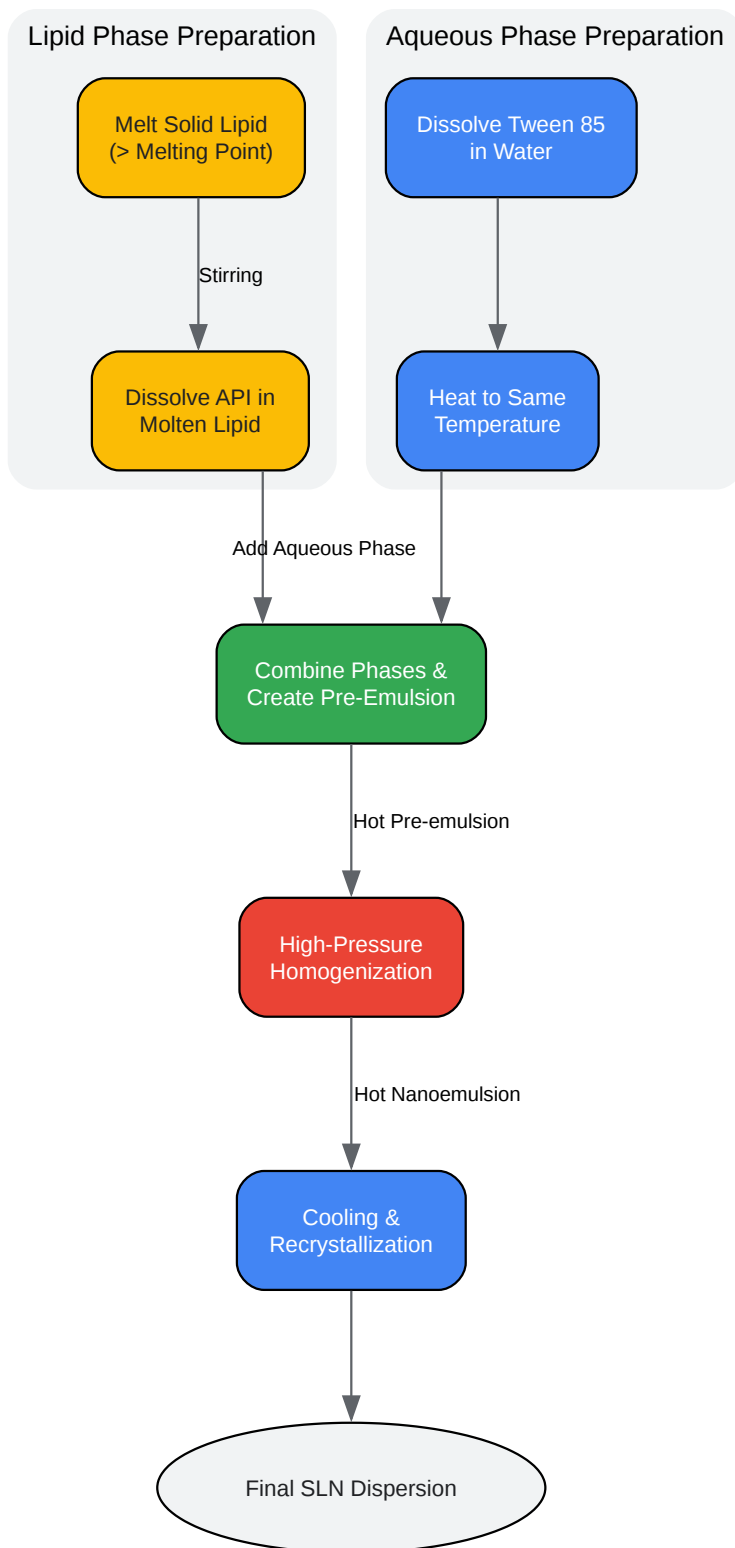
- High-Shear Homogenizer (e.g., Ultra-Turrax)
- Magnetic Stirrer with Hot Plate
- Water Bath

Procedure:

- Preparation of Lipid Phase:
 - Melt the solid lipid by heating it 5-10°C above its melting point.
 - Dissolve the lipophilic API in the molten lipid under continuous stirring to ensure a homogenous mixture.
- Preparation of Aqueous Phase:
 - Dissolve **Tween 85** in purified water to the desired concentration (typically 0.5% to 5% w/w).[\[11\]](#)
 - Heat the aqueous phase to the same temperature as the lipid phase.[\[6\]](#)
- Formation of Pre-Emulsion:
 - Add the hot aqueous phase to the molten lipid phase while stirring with a magnetic stirrer.
 - Subject the mixture to high-shear homogenization for 5-10 minutes to form a coarse oil-in-water (o/w) pre-emulsion.[\[10\]](#)
- High-Pressure Homogenization:
 - Immediately transfer the hot pre-emulsion to the high-pressure homogenizer, which has been pre-heated to the same temperature.
 - Homogenize the pre-emulsion for 3-5 cycles at a pressure between 500 and 1500 bar.[\[7\]](#)
The optimization of cycles and pressure is crucial for achieving the desired particle size.
[\[12\]](#)

- Cooling and Recrystallization:
 - The resulting hot nanoemulsion is then cooled down to room temperature. This can be done by placing the dispersion in an ice bath or allowing it to cool under stirring.
 - During cooling, the lipid recrystallizes, forming solid lipid nanoparticles.
- Storage:
 - Store the final SLN dispersion at 4°C for long-term stability analysis.

Workflow for SLN Preparation via Hot Homogenization

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Workflow for SLN Preparation via Hot Homogenization

Characterization Protocols

Protocol 2: Particle Size, Polydispersity Index (PDI), and Zeta Potential

These parameters are critical for predicting the in vivo behavior and stability of the SLN dispersion.

Equipment:

- Dynamic Light Scattering (DLS) instrument with a Zeta Potential Analyzer (e.g., Malvern Zetasizer).

Procedure:

- Sample Preparation: Dilute the SLN dispersion with purified water to an appropriate concentration to avoid multiple scattering effects.
- Particle Size and PDI Measurement:
 - Transfer the diluted sample to a cuvette.
 - Measure the particle size and PDI using DLS at a fixed angle (e.g., 90° or 173°) and a controlled temperature (e.g., 25°C). The instrument measures the fluctuations in scattered light intensity caused by the Brownian motion of the particles.
- Zeta Potential Measurement:
 - Transfer the diluted sample to a specific zeta potential cell.
 - The instrument applies an electric field and measures the particle velocity using Laser Doppler Velocimetry. The zeta potential is calculated from the electrophoretic mobility. A value greater than $|\pm 20|$ mV generally indicates good colloidal stability.^[13]

Protocol 3: Entrapment Efficiency (EE) and Drug Loading (LC)

EE and LC quantify the amount of drug successfully encapsulated within the nanoparticles.

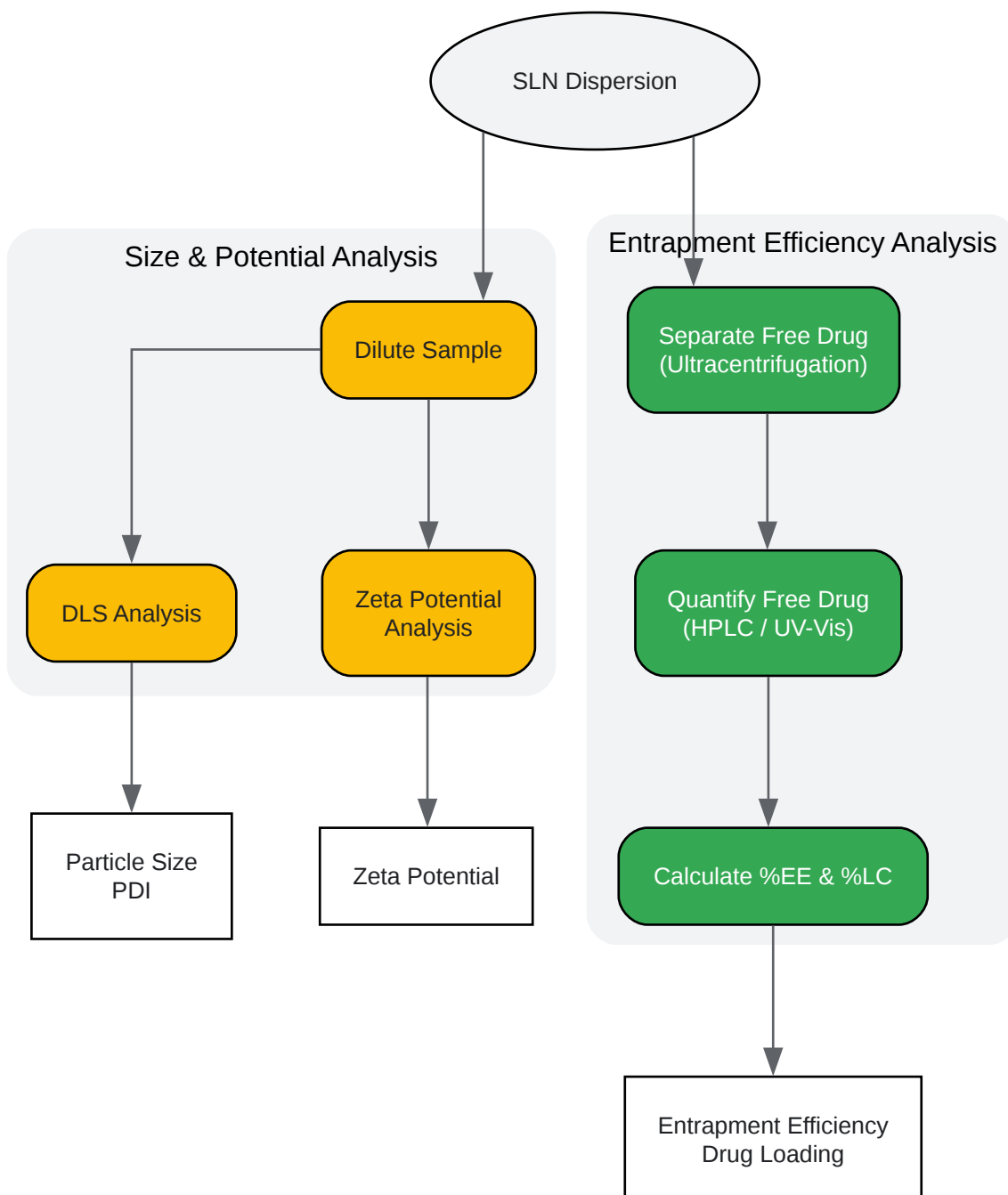
Equipment:

- Centrifuge (ultracentrifuge or one with centrifugal filter units)
- UV-Vis Spectrophotometer or HPLC system

Procedure:

- Separation of Free Drug:
 - Place a known volume of the SLN dispersion into a centrifugal filter unit (e.g., Amicon® Ultra).
 - Centrifuge at high speed (e.g., 12,000 rpm for 30 min) to separate the nanoparticles from the aqueous phase containing the un-entrapped (free) drug.[\[4\]](#)
- Quantification of Free Drug:
 - Collect the filtrate (aqueous phase).
 - Measure the concentration of the free drug in the filtrate using a pre-validated UV-Vis or HPLC method.
- Calculation:
 - Entrapment Efficiency (%EE):
 - $\%EE = [(Total\ Drug\ Amount - Free\ Drug\ Amount) / Total\ Drug\ Amount] \times 100$
 - Drug Loading (%LC):
 - $\%LC = [(Total\ Drug\ Amount - Free\ Drug\ Amount) / Total\ Lipid\ Amount] \times 100$

Workflow for SLN Characterization



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Workflow for SLN Characterization

Data Presentation

The following tables summarize typical results obtained during the formulation and characterization of SLNs, illustrating the impact of different formulation variables.

Table 1: Effect of Lipid and Surfactant Type on SLN Properties

Formulation Code	Lipid (Type)	Surfactant (Type)	Particle Size (nm)	PDI	Entrapment Efficiency (%)	Reference
TXR-SLN 2	Glyceryl Behenate	Tween 80	140.5 ± 1.02	0.218 ± 0.01	83.62	[14]
F2	Tristearin	Tween 80 (0.5%)	122 ± 3.42	0.668 ± 3.21	76.53	[15]
OZP-SLN	GMS	Tween 80	Smaller Particle Size	-	Good Drug Release	
Cur-SLN	Stearic Acid	Tween 80	14.70 - 149.30	-	-	[5]
RIF-SLN	Monostearin	Polysorbate 80 (1.5%)	49	0.31	68.7	

Qualitative data from the source, exact values not provided.

Table 2: Effect of Processing Parameters on SLN Characteristics

Drug	Lipid	Method	Key Parameter	Resulting Particle Size (nm)	PDI	Reference
Olanzapine	GMS / Stearic Acid	High-Speed Homogenization	Stirring Speed (10k-15k rpm)	Optimized for smaller size	-	
Letrozole	Tripalmitin	Emulsification-Solvent Evaporation	3% Polysorbate 80	228	0.349	
Curcumin	Hydrogenated Soybean	High-Pressure Homogenization	Varied processing parameters	100 - 200	-	[9]
-	Cacao Butter	Homogenization	Lipid Concentration (<0.5%)	140 - 200	Unimodal	[16]

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- To cite this document: BenchChem. [Application Notes: Formulation of Solid Lipid Nanoparticles with Tween 85]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12389358/docs#application-notes-formulation-of-solid-lipid-nanoparticles-with-tween-85\]](https://www.benchchem.com/product/b12389358/docs#application-notes-formulation-of-solid-lipid-nanoparticles-with-tween-85)

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